Replicating Published Findings on Dehydronitrosonisoldipine's Activity: A Comparative Guide

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Compound of Interest

Compound Name:	*Dehydronitrosonisoldipine*
CAS No.:	*87375-91-5*
Cat. No.:	*B1456649*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Dehydronitrosonisoldipine**'s reported activity, placing it in the context of related compounds and mechanisms of action. Due to the limited availability of peer-reviewed publications specifically detailing the experimental data for **Dehydronitrosonisoldipine**, this guide draws upon available information for its parent compound, Nisoldipine, and other molecules targeting similar pathways, namely SARM1 and L-type calcium channels.

Executive Summary

Dehydronitrosonisoldipine is a derivative of the dihydropyridine calcium channel blocker, Nisoldipine. Emerging information suggests a dual mechanism of action for **Dehydronitrosonisoldipine**, encompassing both L-type calcium channel blockade and irreversible inhibition of Sterile Alpha and TIR Motif Containing 1 (SARM1), a key mediator of axonal degeneration. This dual activity positions it as a potentially valuable research tool and a

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starting point for the development of therapeutics targeting neurodegenerative diseases and conditions involving calcium dysregulation.

This guide will compare the known activities of **Dehydronitrosonisoldipine** with its parent compound, Nisoldipine, and other relevant modulators of SARM1 and calcium channels.

Data Presentation: Comparative Activity of Dehydronitrosonisoldipine and Alternatives

The following table summarizes the available quantitative data for **Dehydronitrosonisoldipine** and compares it with its parent compound Nisoldipine and other relevant compounds. It is important to note that the data for **Dehydronitrosonisoldipine** is primarily sourced from commercial suppliers and has not been independently verified in peer-reviewed literature.

Compound	Target(s)	Reported Activity (IC_{50}/EC_{50})	Key Application Areas
Dehydronitrosonisoldipine	SARM1, L-type Ca^{2+} channels	SARM1: ~4 µM (in SARM1-dN-expression cells)	Research in neurodegenerative disorders, axon degeneration
Nisoldipine	L-type Ca^{2+} channels	Potent vasodilator, antihypertensive effects	Hypertension, Angina
Other SARM1 Inhibitors	SARM1	Varies by compound (nM to µM range)	Research in neurodegeneration, peripheral neuropathy
Other Dihydropyridine CCBs (e.g., Nifedipine, Amlodipine)	L-type Ca^{2+} channels	Potent vasodilators, antihypertensive effects	Hypertension, Angina

Experimental Protocols

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Detailed experimental protocols for replicating findings on **Dehydronitrosonisoldipine** are not yet available in the public domain. However, based on its proposed targets, the following methodologies are standard in the field for assessing SARM1 inhibition and calcium channel blockade.

SARM1 NADase Activity Assay

This assay is crucial for quantifying the inhibitory potential of compounds against the NAD+ hydrolase activity of SARM1.

Objective: To determine the IC_{50} value of a test compound for SARM1 NADase activity.

Materials:

- Recombinant human SARM1 protein (TIR domain or full-length)
- NAD^+ (Substrate)
- Assay Buffer (e.g., 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 5 mM $MgCl_2$)
- Detection Reagent (e.g., a fluorescent NAD^+ analog or a kit to measure NAD^+ depletion)
- Test compound (**Dehydronitrosonisoldipine** or other inhibitors)
- 384-well microplate

Procedure:

- Prepare serial dilutions of the test compound in the assay buffer.
- Add a fixed concentration of recombinant SARM1 protein to each well of the microplate.
- Add the serially diluted test compound to the wells and incubate for a pre-determined time (e.g., 30 minutes) at room temperature to allow for compound binding.
- Initiate the enzymatic reaction by adding a fixed concentration of NAD^+ to each well.
- Incubate the plate at 37°C for a specific duration (e.g., 60 minutes).

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- Stop the reaction (if necessary, depending on the detection method).
- Measure the signal (e.g., fluorescence or absorbance) using a plate reader.
- Calculate the percentage of inhibition for each compound concentration relative to a vehicle control.
- Determine the IC_{50} value by fitting the data to a dose-response curve.

In Vitro Axon Degeneration Assay

This assay assesses the ability of a compound to protect neurons from induced axon degeneration.

Objective: To evaluate the neuroprotective effect of a test compound against axotomy-induced degeneration.

Materials:

- Primary dorsal root ganglion (DRG) neurons cultured in microfluidic chambers
- Neurobasal medium supplemented with B27, L-glutamine, and nerve growth factor (NGF)
- Axotomy-inducing agent (e.g., mechanical transection or chemical induction with vincristine)
- Test compound
- Fluorescent dyes to visualize axons (e.g., Calcein AM for live axons)
- Fluorescence microscope

Procedure:

- Culture DRG neurons in microfluidic chambers, allowing axons to extend into a separate compartment.
- Treat the neurons with the test compound at various concentrations for a specified period before inducing axon injury.

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- Induce axon degeneration by either mechanically severing the axons or by adding an axotomy-inducing agent to the axonal compartment.
- Incubate the cultures for a defined time (e.g., 24-48 hours) to allow for degeneration to occur.
- Stain the axons with a fluorescent dye to visualize their morphology.
- Capture images of the axons using a fluorescence microscope.
- Quantify the extent of axon degeneration (e.g., by measuring the percentage of intact axons or using a degeneration index).
- Compare the level of axon protection in compound-treated cultures to vehicle-treated controls.

Patch-Clamp Electrophysiology for L-type Calcium Channel Activity

This technique allows for the direct measurement of ion channel activity and the effect of channel blockers.

Objective: To determine the effect of a test compound on L-type calcium channel currents.

Materials:

- Cells expressing L-type calcium channels (e.g., HEK293 cells transfected with the appropriate channel subunits or primary cardiomyocytes)
- Patch-clamp rig with amplifier, digitizer, and data acquisition software
- Borosilicate glass pipettes
- Intracellular and extracellular recording solutions
- Test compound

Procedure:

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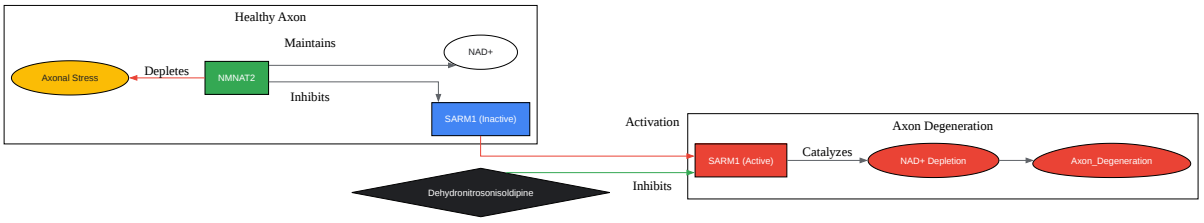
- Prepare cells for patch-clamp recording.
- Form a high-resistance seal (giga-seal) between the patch pipette and the cell membrane.
- Establish a whole-cell recording configuration.
- Apply a voltage protocol to elicit L-type calcium currents.
- Record baseline currents in the absence of the test compound.
- Perfuse the cells with a solution containing the test compound at a specific concentration.
- Record the calcium currents in the presence of the compound.
- Wash out the compound and record the recovery of the current.
- Analyze the data to determine the percentage of current inhibition and the dose-response relationship.

Mandatory Visualizations

The following diagrams illustrate the key signaling pathways and a typical experimental workflow relevant to the activity of **Dehydronitrosonisoldipine**.



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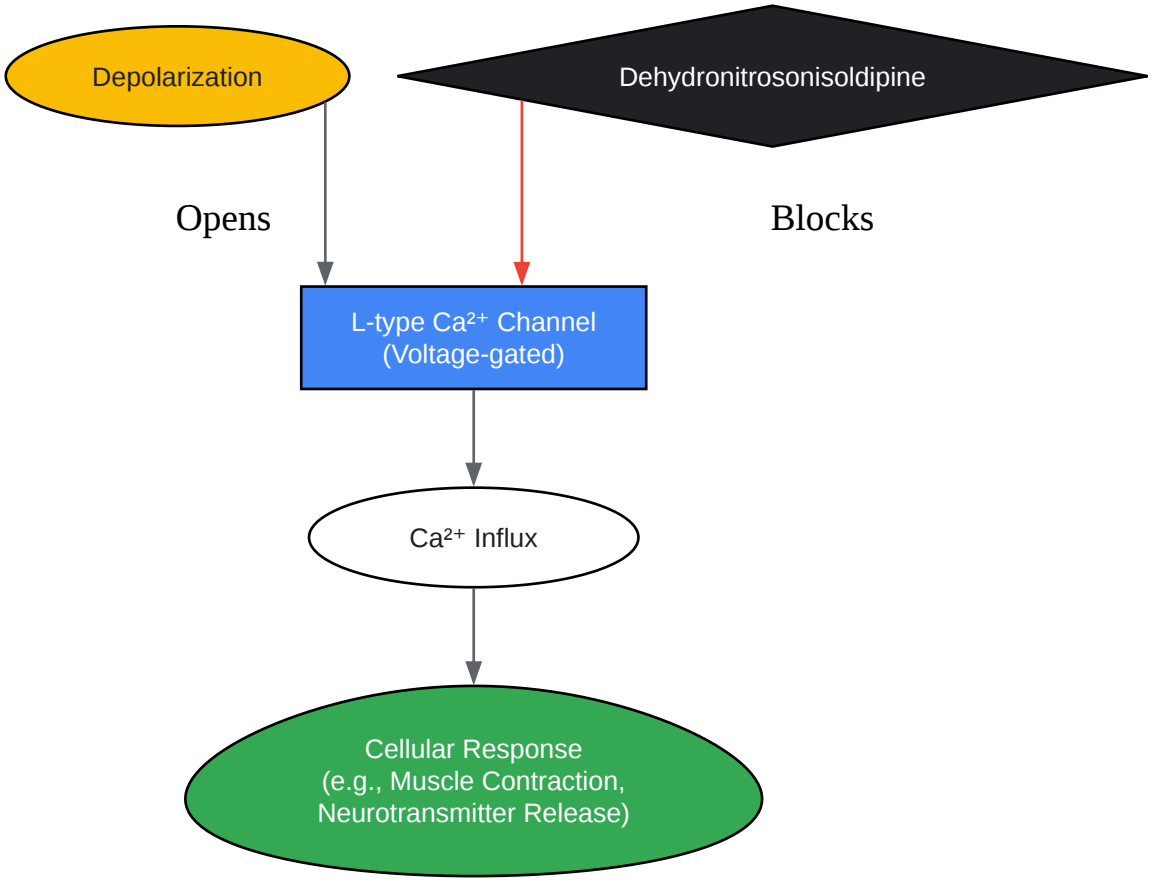
Caption: SARM1 signaling pathway in axon degeneration.



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Caption: L-type calcium channel signaling pathway.

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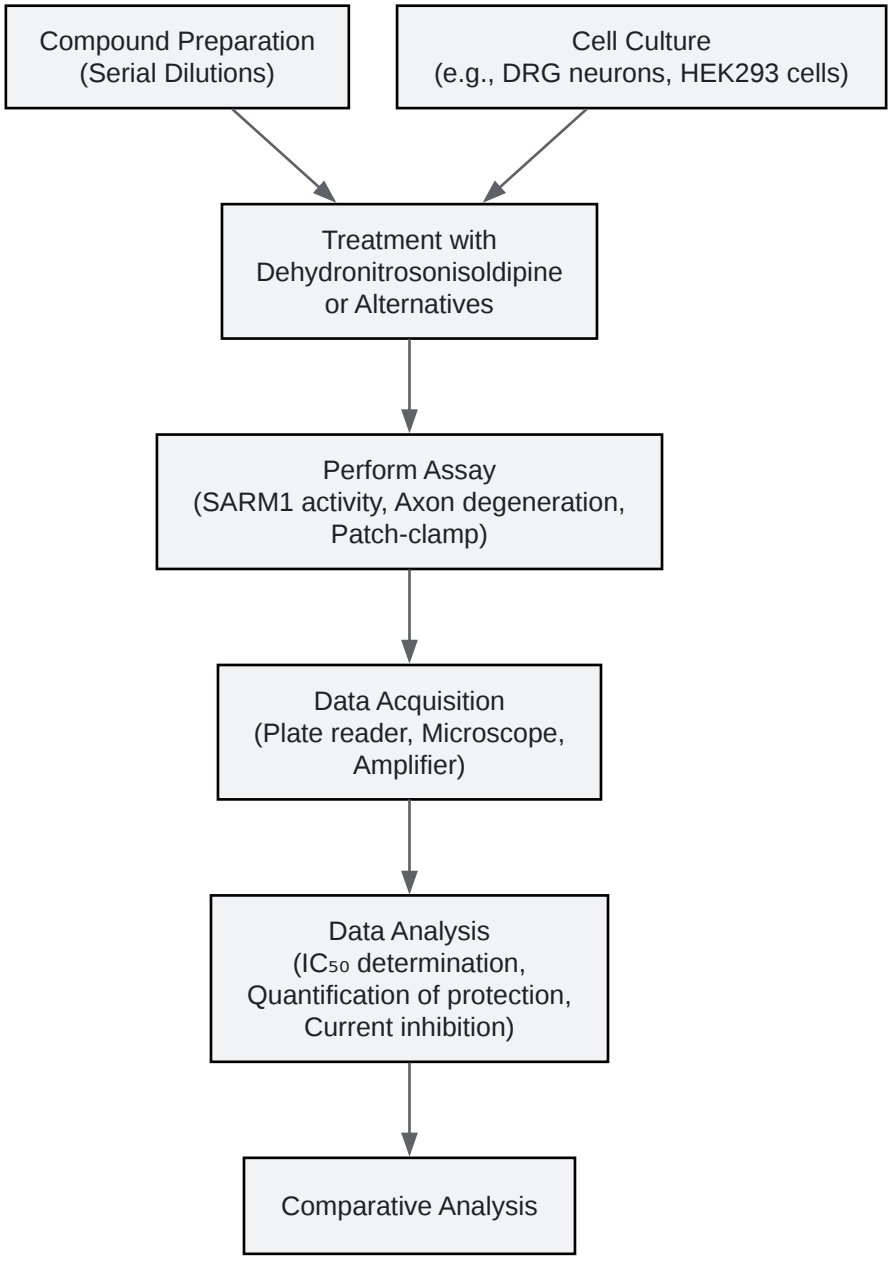

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Caption: General experimental workflow for compound evaluation.

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